

# Application Notes and Protocols for ML390 in In Vitro Cell Culture

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## Compound of Interest

Compound Name: ML390

Cat. No.: B1574280

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## Introduction

**ML390** is a potent and specific inhibitor of the nuclear factor erythroid 2-related factor 2 (NRF2) pathway. NRF2 is a transcription factor that plays a critical role in the cellular defense against oxidative stress by regulating the expression of antioxidant and detoxification genes. In various disease states, including cancer, the NRF2 pathway can be constitutively activated, leading to therapeutic resistance. **ML390** offers a valuable tool for studying the functional role of the NRF2 pathway and for developing novel therapeutic strategies aimed at sensitizing cancer cells to treatment.

These application notes provide detailed protocols for the use of **ML390** in in vitro cell culture systems, including cytotoxicity assessment and analysis of its effect on NRF2 target gene expression.

## Mechanism of Action

Under basal conditions, NRF2 is kept in the cytoplasm by its negative regulator, Kelch-like ECH-associated protein 1 (KEAP1), which facilitates its ubiquitination and subsequent proteasomal degradation. Upon exposure to oxidative or electrophilic stress, KEAP1 undergoes a conformational change, leading to the release and nuclear translocation of NRF2. In the nucleus, NRF2 heterodimerizes with small Maf proteins (sMaf) and binds to the Antioxidant Response Element (ARE) in the promoter regions of its target genes, initiating their

transcription. These target genes include NAD(P)H quinone dehydrogenase 1 (NQO1) and Heme Oxygenase 1 (HO-1), which are key enzymes in cellular detoxification and antioxidant defense. **ML390** inhibits the NRF2 pathway, though the precise mechanism of its interaction is still under investigation, it is understood to disrupt the NRF2-ARE signaling cascade.

## NRF2 Signaling Pathway and ML390 Inhibition

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